

Personal protective equipment for handling 3-Amino-2-pyrazinecarboxylic acid

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Compound of Interest

Compound Name: 3-Amino-2-pyrazinecarboxylic acid

Cat. No.: B15597498

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Essential Safety and Handling Guide for 3-Amino-2-pyrazinecarboxylic Acid

This guide provides crucial safety and logistical information for the handling and disposal of **3-Amino-2-pyrazinecarboxylic acid**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **3-Amino-2-pyrazinecarboxylic acid**
- CAS Number: 5424-01-1
- Molecular Formula: $C_5H_5N_3O_2$

Hazard Summary: While the toxicological properties of **3-Amino-2-pyrazinecarboxylic acid** have not been fully investigated, it is known to cause skin, eye, and respiratory tract irritation. [1][2] Some safety data sheets indicate that it can cause serious eye damage.[3] Therefore, appropriate precautions must be taken to minimize exposure.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Amino-2-pyrazinecarboxylic acid** to prevent direct contact and inhalation.

PPE Category	Item	Standard/Specification
Eye and Face Protection	Safety glasses with side-shields or tightly fitting safety goggles	Conforming to EN166 (EU) or NIOSH (US) approved standards.[4][5]
Skin Protection	Chemical-resistant, impervious gloves	Gloves must be inspected before use and satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[4][5] Nitrile gloves are a suitable option, offering protection against bases, oils, and many solvents.[6]
Protective clothing	Wear appropriate protective clothing to prevent skin exposure.[1] Fire/flammable resistant and impervious clothing is recommended.[4]	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	To be used when ventilation is inadequate, if exposure limits are exceeded, or if dust is generated.[1][3] A full-face respirator should be used if irritation or other symptoms are experienced.[4]

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area. Use a chemical fume hood or provide appropriate exhaust ventilation where dust may be formed.[5]

- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[\[1\]](#)

Safe Handling Procedures:

- Avoid Dust Generation: Minimize the generation and accumulation of dust.[\[1\]](#)
- Prevent Contact: Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Personal Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[1\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#)

Storage:

- Store in a tightly closed container.[\[1\]](#)
- Keep in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)

Accidental Release and First Aid Measures

Spill Cleanup:

- Evacuate personnel to a safe area.
- Wear appropriate PPE as outlined above.
- Avoid breathing dust.
- Vacuum or sweep up the material without creating dust and place it into a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)
- Ventilate the area of the spill.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)

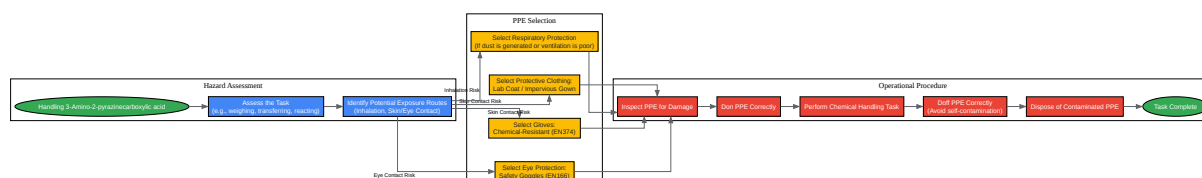
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[1]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of water. Seek immediate medical attention.[1]

Disposal Plan

Waste Disposal:

- Dispose of waste material in accordance with federal, state, and local regulations.[1]
- One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Do not mix with other waste. Leave chemicals in their original containers.[5]
- Handle uncleaned containers as you would the product itself.[5]

Workflow for PPE Selection and Use



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Caption: Workflow for selecting and using PPE when handling **3-Amino-2-pyrazinecarboxylic acid**.

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